

# "Insecticidal agent 10" CAS number and IUPAC name

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## Compound of Interest

Compound Name: *Insecticidal agent 10*

Cat. No.: *B12373624*

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## In-depth Technical Guide: Insecticidal Agent 10

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identification

**Insecticidal agent 10**, also identified as compound 8c, is a potent chitinase inhibitor.

Identifier	Value
CAS Number	3026314-21-3
IUPAC Name	2-(4-((2-(4-bromophenoxy)ethyl)amino)naphthalen-1-yl)isoindoline-1,3-dione
Chemical Formula	C <sub>26</sub> H <sub>21</sub> BrN <sub>2</sub> O <sub>3</sub>

### Quantitative Data Summary

The following tables summarize the inhibitory and insecticidal efficacy of **Insecticidal agent 10**.

Table 1: In Vitro Inhibitory Activity against *Ostrinia furnacalis* Chitinases

Target Enzyme	IC50 (nM)
OfChi-h	1.51[1]
OfChtI	9.21[1]

Table 2: Insecticidal Activity against *Ostrinia furnacalis*

Parameter	Value
LC50	22.14 mg/L

## Mechanism of Action

**Insecticidal agent 10** functions by inhibiting chitin-degrading enzymes, which are crucial for the molting process in insects like the Asian corn borer (*Ostrinia furnacalis*). Molecular docking simulations indicate that this compound binds to the active site of chitinase, mimicking the interaction of the natural chitin oligosaccharide substrate. This competitive inhibition disrupts the normal development of the insect, leading to mortality.[1]

## Experimental Protocols

### Chitinase Inhibition Assay (IC50 Determination)

The inhibitory activity of **Insecticidal agent 10** against *Ostrinia furnacalis* chitinases (OfChi-h and OfChtI) was determined using a fluorometric assay.

Materials:

- Recombinant OfChi-h and OfChtI enzymes
- 4-Methylumbelliferyl  $\beta$ -D-N,N',N''-triacetylchitotrioside (4-MU-(GlcNAc)3) substrate
- Assay buffer (e.g., 100 mM sodium acetate, pH 5.0)
- **Insecticidal agent 10** (dissolved in a suitable solvent like DMSO)
- 96-well microplates

- Fluorometric microplate reader

Procedure:

- A solution of the recombinant chitinase enzyme is prepared in the assay buffer.
- Serial dilutions of **Insecticidal agent 10** are prepared.
- In a 96-well plate, the enzyme solution is mixed with the different concentrations of the inhibitor or the solvent control.
- The plate is pre-incubated at a controlled temperature (e.g., 37°C) for a specific duration.
- The fluorogenic substrate, 4-MU-(GlcNAc)<sub>3</sub>, is added to each well to initiate the enzymatic reaction.
- The fluorescence intensity is measured at regular intervals using a microplate reader with appropriate excitation and emission wavelengths (e.g., excitation at 360 nm and emission at 450 nm).
- The rate of the enzymatic reaction is calculated from the increase in fluorescence over time.
- The IC<sub>50</sub> value, the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, is determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

## Insecticidal Activity Assay against *Ostrinia furnacalis* (LC<sub>50</sub> Determination)

The lethal concentration (LC<sub>50</sub>) of **Insecticidal agent 10** against the Asian corn borer (*Ostrinia furnacalis*) was determined through a diet incorporation bioassay.

Materials:

- *Ostrinia furnacalis* larvae (e.g., third instar)
- Artificial insect diet

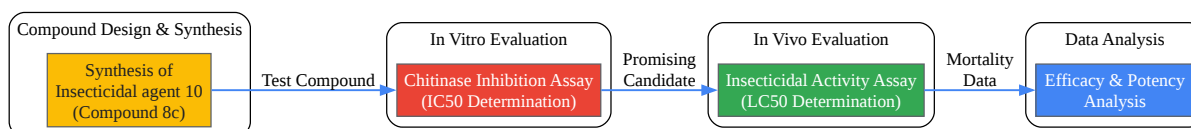
- **Insecticidal agent 10** (dissolved in a suitable solvent)
- Rearing containers

Procedure:

- A series of concentrations of **Insecticidal agent 10** are prepared.
- Each concentration of the insecticide is thoroughly mixed into the artificial diet. A control diet containing only the solvent is also prepared.
- The treated and control diets are dispensed into individual rearing containers.
- A pre-determined number of *Ostrinia furnacalis* larvae are placed in each container.
- The containers are maintained under controlled environmental conditions (e.g., temperature, humidity, and photoperiod) for a specified period (e.g., 7 days).
- Larval mortality is recorded at regular intervals.
- The LC<sub>50</sub> value, the concentration of the insecticide that causes 50% mortality of the test population, is calculated using probit analysis or other suitable statistical methods.

## Visualizations

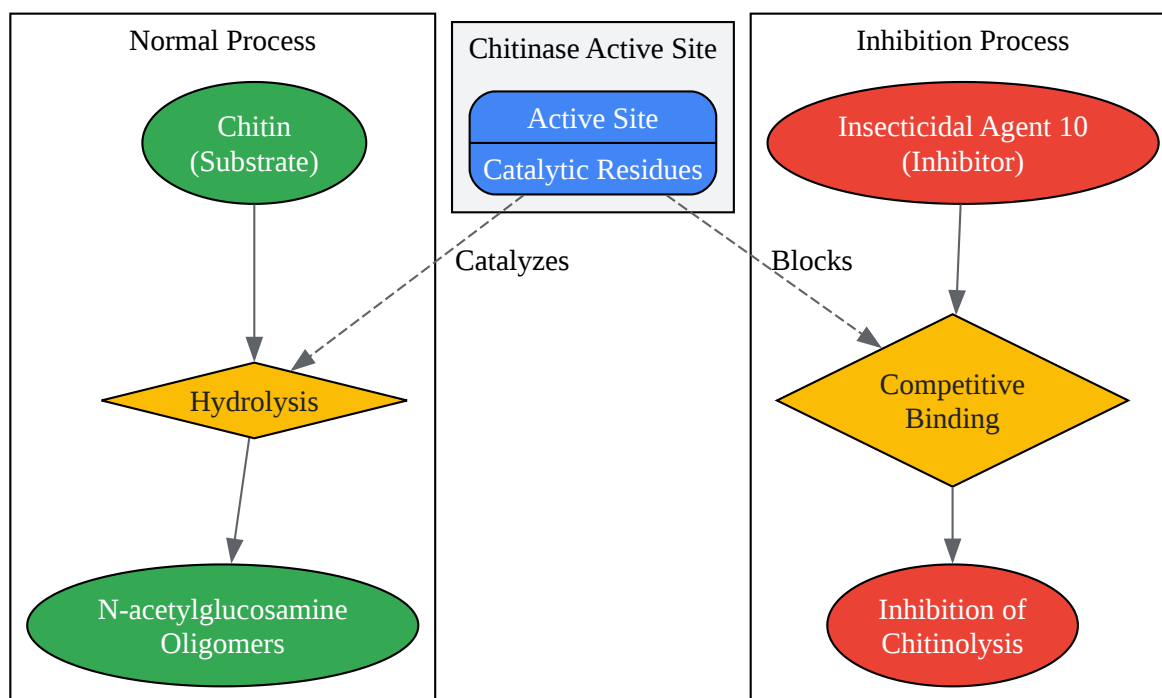
### Logical Workflow for Compound Evaluation



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Caption: Workflow for the evaluation of **Insecticidal agent 10**.

## Signaling Pathway of Chitinase Inhibition



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Caption: Mechanism of competitive inhibition of chitinase.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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